

NW16 Vacuum Seal Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NW16

Cat. No.: B15613197

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and resolve issues related to failing **NW16** vacuum seals.

Frequently Asked Questions (FAQs)

Q1: What are the common visual signs of a failing **NW16** vacuum seal?

A1: Before performing any complex leak detection, a visual inspection can often reveal the source of a problem. Key signs to look for include:

- **Damaged or Deformed O-ring:** Inspect the O-ring for any cuts, nicks, flat spots, or signs of pinching.^[1] The O-ring should be smooth, unbroken, and malleable.^[2]
- **Contamination:** Any debris, dust, lint, or grease on the O-ring or the flange sealing surfaces can compromise the seal.^[1]
- **Scratches or Dents on Flanges:** Examine the smooth, flat surface of the flanges for any scratches or dents, particularly those that cross from the vacuum side to the atmosphere side.^{[1][2]}

- **Improper Clamp Placement:** The wing nut clamp should be centered and evenly tightened around the flange.

Q2: My vacuum system is unable to reach the desired base pressure. Could a failing **NW16** seal be the cause?

A2: Yes, a failing **NW16** seal is a common reason for the inability to reach the desired base pressure. A leak in the seal allows atmospheric gases to enter the vacuum system, increasing the overall pressure. If you are certain there is a leak, common culprits include O-ring seals, metal gaskets, and chamber welds.[3]

Q3: What is a typical acceptable leak rate for a high vacuum system with **NW16** flanges?

A3: The acceptable leak rate depends on the specific requirements of your application. However, for high vacuum systems, a lower leak rate is indicative of a better seal. A higher leak rate suggests significant leaks that need to be addressed.[4] High vacuum systems may require leak rates of less than 1×10^{-9} mbar L/s.[4] Components are often helium leak tested to a standard of 1×10^{-10} cc/sec.[5]

Troubleshooting Guide

If you suspect a failing **NW16** vacuum seal, follow this step-by-step troubleshooting guide to identify and resolve the issue.

Step 1: Visual Inspection

As detailed in the FAQs, begin with a thorough visual inspection of the **NW16** connection. Check the O-ring for damage or contamination, and inspect the flange surfaces for any imperfections.[1][2]

Step 2: Rate of Rise Test

The Rate of Rise (ROR) test is a useful initial diagnostic to determine if a leak is present in your vacuum system.[6]

Experimental Protocol: Rate of Rise Test

- Pump down the vacuum system to its base pressure.

- Isolate the chamber from the vacuum pumps by closing the appropriate valve.
- Record the initial pressure (P1) and start a timer.
- After a set period of time (T), record the final pressure (P2).
- Calculate the Rate of Rise (Q) using the following formula: $Q = ((P2 - P1) * V) / T$ Where V is the volume of the chamber in Liters.[6]

A high rate of rise suggests a leak or significant outgassing. If the ROR is on the order of 4×10^{-5} Torr.Liters/sec or larger, you should first inspect the chamber for cleanliness before proceeding to leak detection.[6]

Step 3: Helium Leak Detection with a Residual Gas Analyzer (RGA)

For more precise leak detection, a helium leak detector or a Residual Gas Analyzer (RGA) can be used. An RGA can identify the composition of the residual gases in your vacuum system, which can help differentiate between a real leak and outgassing.[7][8]

Experimental Protocol: Helium Leak Detection with RGA

- Connect the RGA to your vacuum system.
- Pump the system down to its operating pressure.
- Monitor the partial pressures of key gases with the RGA.
- Carefully spray a small amount of helium gas around the suspected **NW16** seal.
- Observe the RGA for a significant increase in the partial pressure of helium (mass-to-charge ratio of 4).[7] A sharp rise indicates a leak.

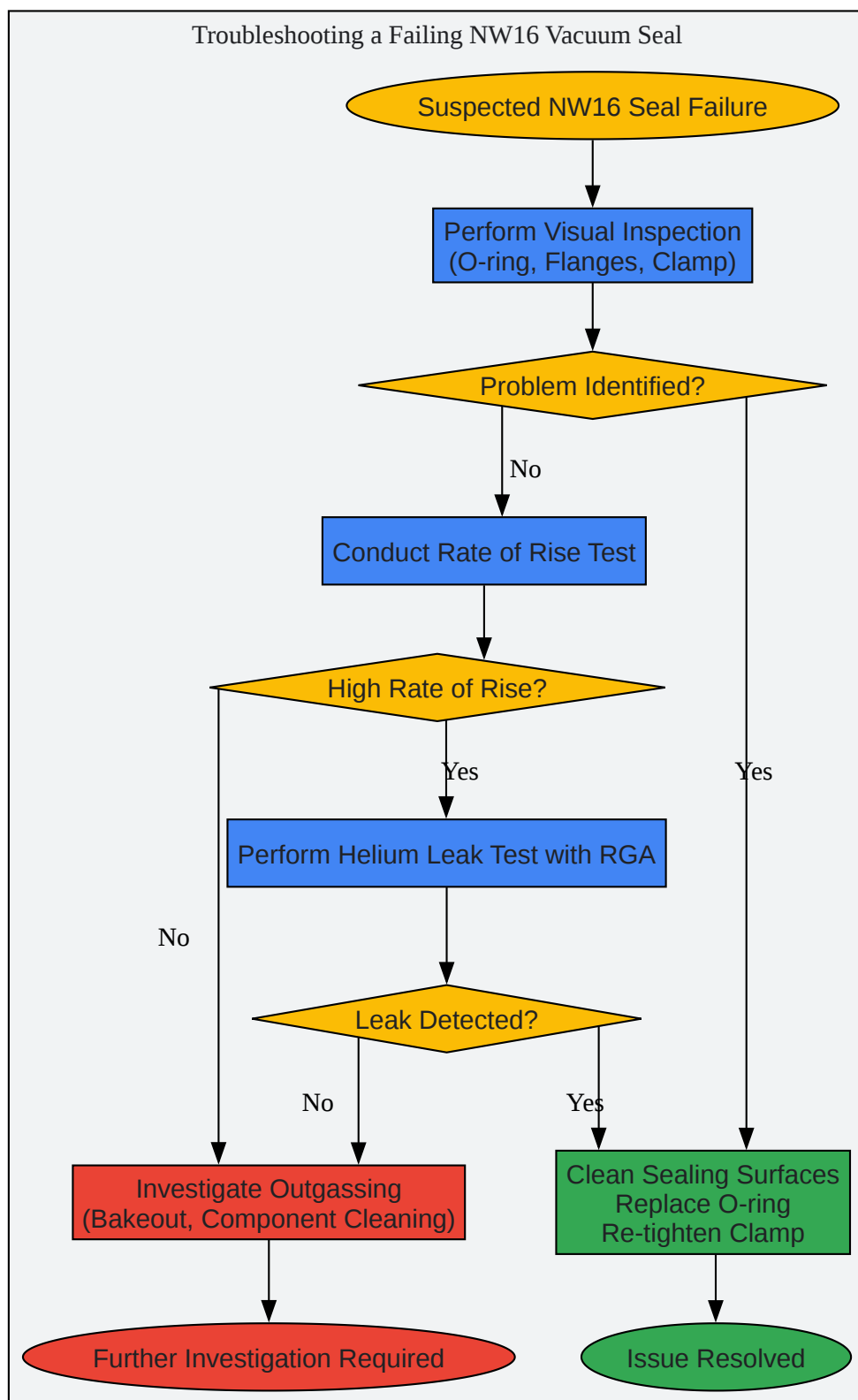
Data Presentation: RGA Signatures of an Air Leak

When a leak is present, you will observe an increase in the partial pressures of atmospheric gases. The following table summarizes the typical mass-to-charge ratios (m/z) to monitor on an RGA.

Gas	Mass-to-Charge Ratio (m/z)	Indication
Helium	4	Tracer gas for leak detection. [7]
Nitrogen	14, 28	Primary component of air, a strong indicator of a leak. [7]
Oxygen	32	Component of air, another indicator of a leak. [7]
Argon	40	Trace component of air, can also indicate a leak. [7]
Carbon Dioxide	44	Trace component of air. [7]
Water	17, 18	High peaks may indicate outgassing rather than a leak. [7]

Troubleshooting Workflow

The following diagram illustrates the logical steps for troubleshooting a suspected failing **NW16** vacuum seal.



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Troubleshooting workflow for a failing **NW16** vacuum seal.

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- To cite this document: BenchChem. [NW16 Vacuum Seal Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613197/docs#nw16-vacuum-seal-technical-support-center\]](https://www.benchchem.com/product/b15613197/docs#nw16-vacuum-seal-technical-support-center)

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